

Application Notes and Protocols for the Analytical Characterization of Fomentariol

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Compound of Interest

Compound Name: *Fomentariol*

CAS No.: 53948-12-2

Cat. No.: B12762218

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the key analytical techniques for the characterization of **Fomentariol**, a bioactive compound isolated from the medicinal mushroom *Fomes fomentarius*. Detailed experimental protocols, quantitative data summaries, and visual representations of relevant biological pathways are included to facilitate research and development efforts.

Chromatographic Analysis: HPLC and UPLC-HRMS

High-performance liquid chromatography (HPLC) and ultra-performance liquid chromatography coupled with high-resolution mass spectrometry (UPLC-HRMS) are essential for the separation, identification, and quantification of **Fomentariol**.

Application Note:

Reverse-phase chromatography is the method of choice for **Fomentariol** analysis, utilizing its moderate polarity. UPLC-HRMS provides a rapid and sensitive method for identification by

confirming the exact mass and elemental composition. Semi-preparative HPLC is employed for the isolation and purification of **Fomentariol** for further studies.

Experimental Protocols:

Protocol 1: UPLC-HRMS for **Fomentariol** Identification[1][2]

- Instrumentation: Waters Acquity UPLC system coupled to a Q-TOF Premier mass spectrometer with an ESI interface.[1][2]
- Column: Luna® Omega C18 (1.6 μ m, 100 $\times$ 2.1 mm i.d.).[1][2]
- Mobile Phase:
 - A: Acetonitrile
 - B: 0.1% Formic acid in water
- Gradient: A gradient is run to separate the compound of interest.
- Flow Rate: 0.5 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 μ L.
- MS Detection:
 - Ionization Mode: Negative Electrospray Ionization (ESI-).[1]
 - Mass Range: m/z 100-1000.
 - Data Acquisition: Centroid mode.

Protocol 2: Semi-Preparative HPLC for **Fomentariol** Isolation[1][2]

- Instrumentation: Dionex Ultimate 3000 HPLC system with a PDA detector.[1]
- Column: Hypersil Gold C18 (5 μ m, 150 $\times$ 10 mm i.d.).[1]

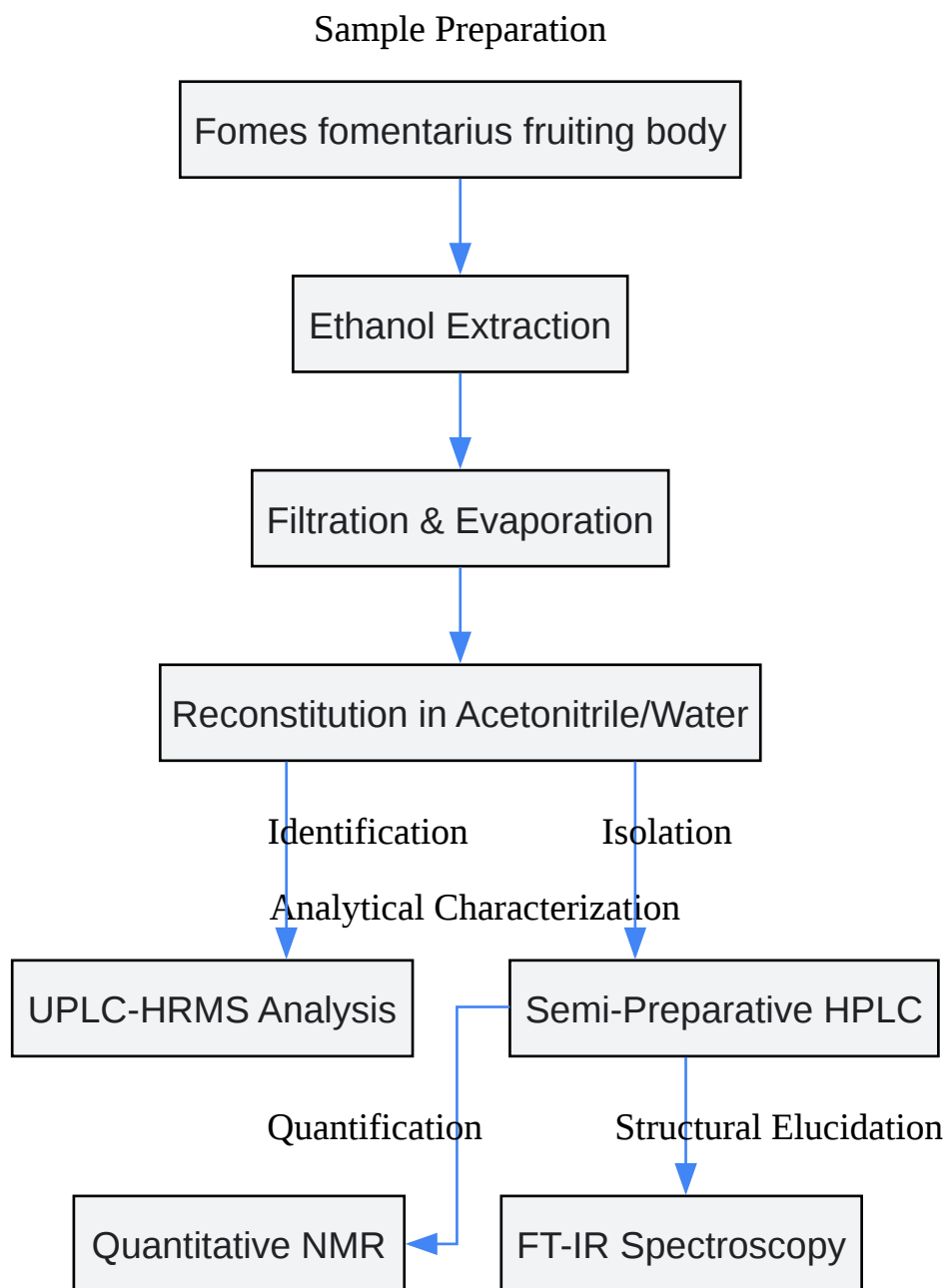
- Mobile Phase:
 - A: Acetonitrile
 - B: 0.1% Formic acid in water
- Gradient: A gradient starting with 5% A, increasing to 95% A over 13 minutes, and then returning to initial conditions.[\[2\]](#)
- Flow Rate: 2 mL/min.[\[2\]](#)
- Detection: UV-Vis at 326 nm.[\[2\]](#)
- Injection Volume: 100 µL.[\[2\]](#)
- Fraction Collection: Fractions containing the **Fomentariol** peak are collected for further analysis.

Data Presentation:

Table 1: Chromatographic and Mass Spectrometric Data for **Fomentariol**

Parameter	Value	Reference
UPLC Retention Time	3.13 min	[1]
[M-H] ⁻ ion (m/z)	331.0820	[1]
Molecular Formula	C17H14O7	[1]
Theoretical Mass	332.0896 Da	[1]

Experimental Workflow:



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Caption: Workflow for **Fomentariol** extraction and analysis.

Spectroscopic Analysis: qNMR and FT-IR

Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy are powerful techniques for the structural elucidation and quantification of **Fomentariol**.

Application Note:

Quantitative ^1H NMR (qNMR) is a precise method for determining the purity and amount of isolated **Fomentariol** using an internal standard. FT-IR spectroscopy provides information about the functional groups present in the molecule, serving as a fingerprint for identification.

Experimental Protocols:

Protocol 3: Quantitative ^1H NMR (qNMR) of **Fomentariol**[\[1\]](#)[\[2\]](#)

- Instrumentation: Bruker Ascend 400 (400 MHz) spectrometer.[\[1\]](#)
- Solvent: Methanol- d_4 .[\[1\]](#)
- Internal Standard: Toluene of known purity.[\[1\]](#)[\[2\]](#)
- Procedure:
 - Accurately weigh the isolated **Fomentariol** and the internal standard.
 - Dissolve the mixture in a known volume of Methanol- d_4 .
 - Acquire the ^1H NMR spectrum.
 - Integrate the signals corresponding to **Fomentariol** (e.g., 4.28–4.36 ppm) and the internal standard (e.g., toluene at 2.29–2.35 ppm).[\[1\]](#)[\[2\]](#)
 - Calculate the amount of **Fomentariol** based on the integral ratios and the known amount of the internal standard.

Protocol 4: FT-IR Spectroscopy of **Fomentariol**

- Instrumentation: FT-IR spectrometer with a DTGS detector.
- Sample Preparation: Mix a small amount of purified **Fomentariol** with KBr powder and press into a thin pellet.
- Data Acquisition:

- Spectral Range: 4000–400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Scans: Average of 64 scans.
- Data Processing: Baseline correction and normalization of the resulting spectrum.

Data Presentation:

Table 2: Quantitative ^1H NMR Data for **Fomentariol**

Parameter	Value	Reference
Fomentariol Signal Integration Region	4.28–4.36 ppm	[1][2]
Internal Standard (Toluene) Signal	2.29–2.35 ppm	[1][2]
Calculated Amount (Example)	6.5 mg	[3]

Biological Activity and Signaling Pathways

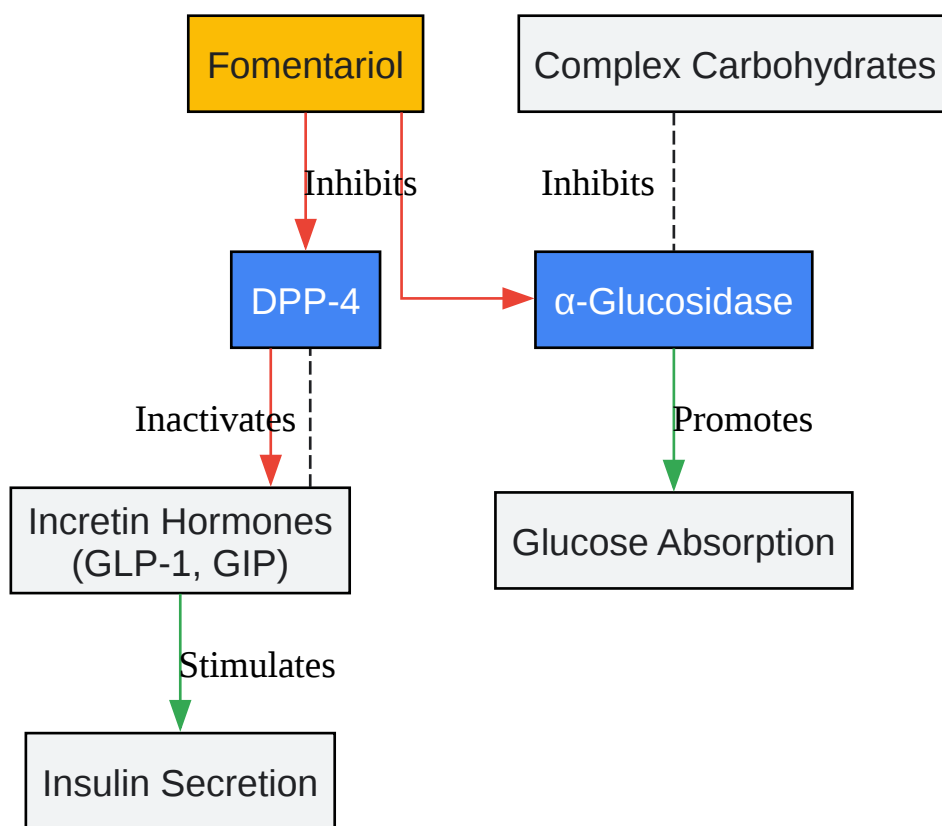
Fomentariol exhibits significant anti-diabetic and anti-inflammatory properties by modulating key signaling pathways.

Application Note:

Fomentariol acts as an inhibitor of α -glucosidase and dipeptidyl peptidase-4 (DPP-4), two key enzymes in glucose metabolism.[1] Its anti-inflammatory effects are mediated through the downregulation of the STAT3 and ERK signaling pathways.[1][4]

Signaling Pathway Diagrams:

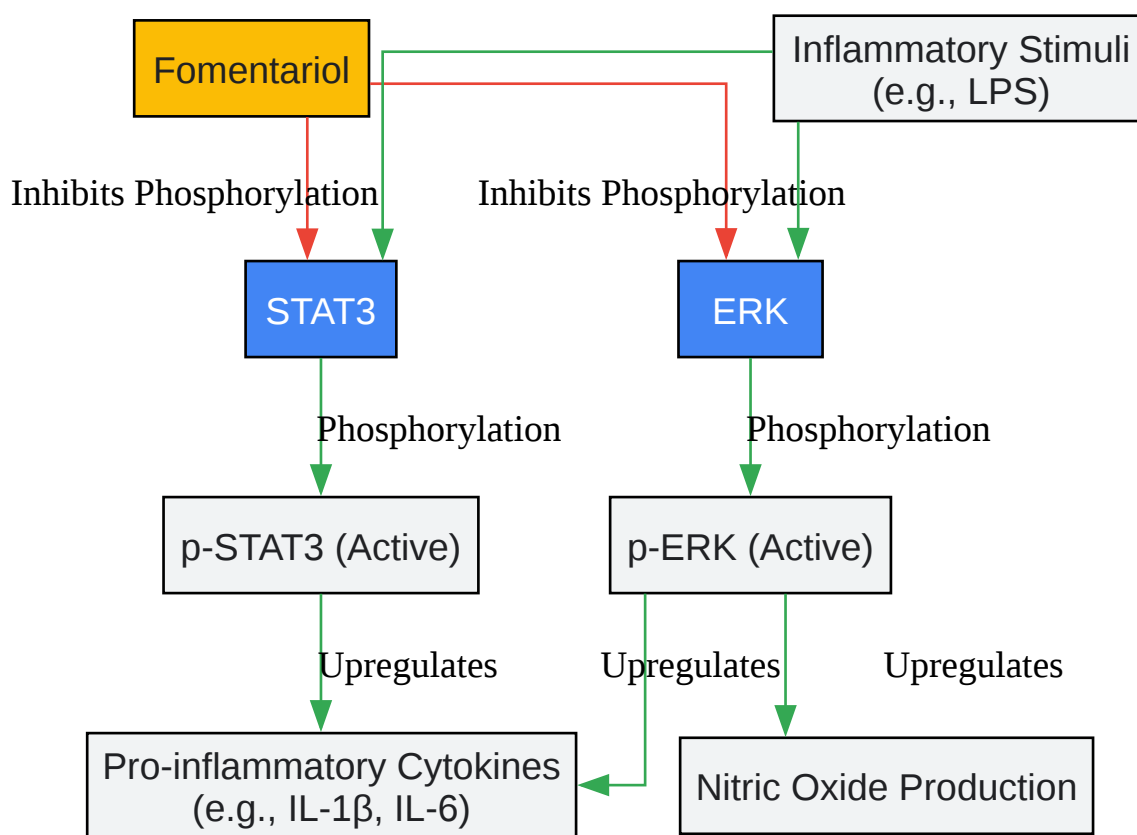
1. **Fomentariol** Inhibition of α -Glucosidase and DPP-4



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Caption: **Fomentariol's** dual inhibition of α -glucosidase and DPP-4.

2. **Fomentariol's** Anti-Inflammatory Mechanism via STAT3 and ERK Pathways



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Caption: **Fomentariol**'s modulation of STAT3 and ERK pathways.

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